

4-Bromo-3-nitrotoluene chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Bromo-3-nitrotoluene

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An In-depth Technical Guide to 4-Bromo-3-nitrotoluene

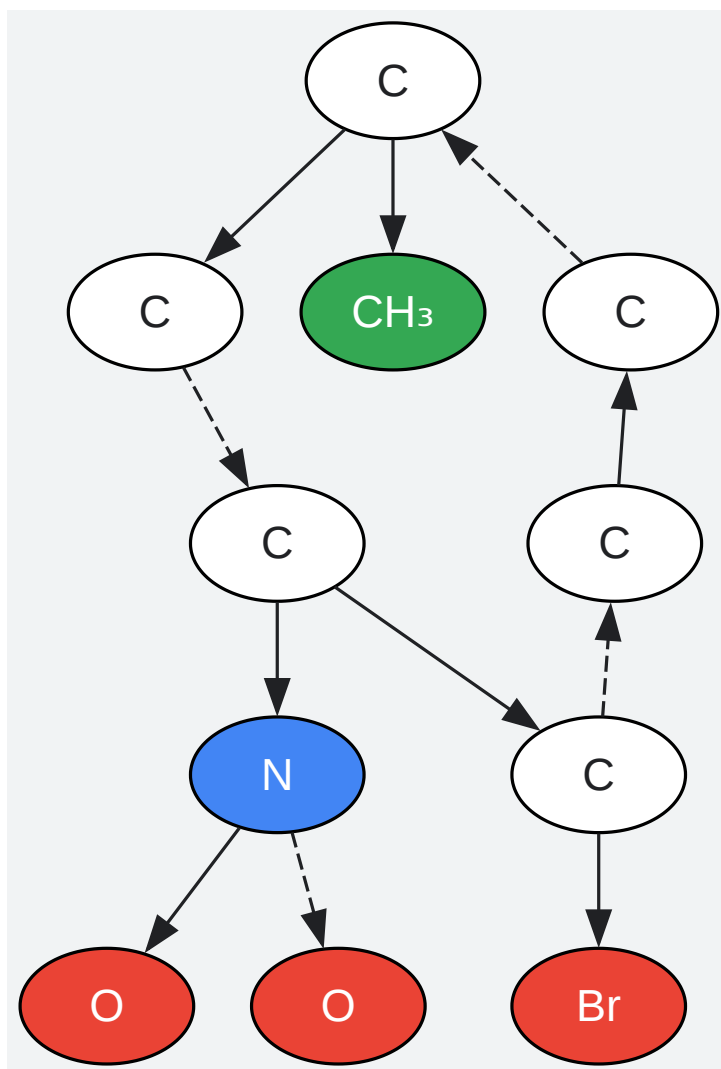
For Researchers, Scientists, and Drug Development Professionals

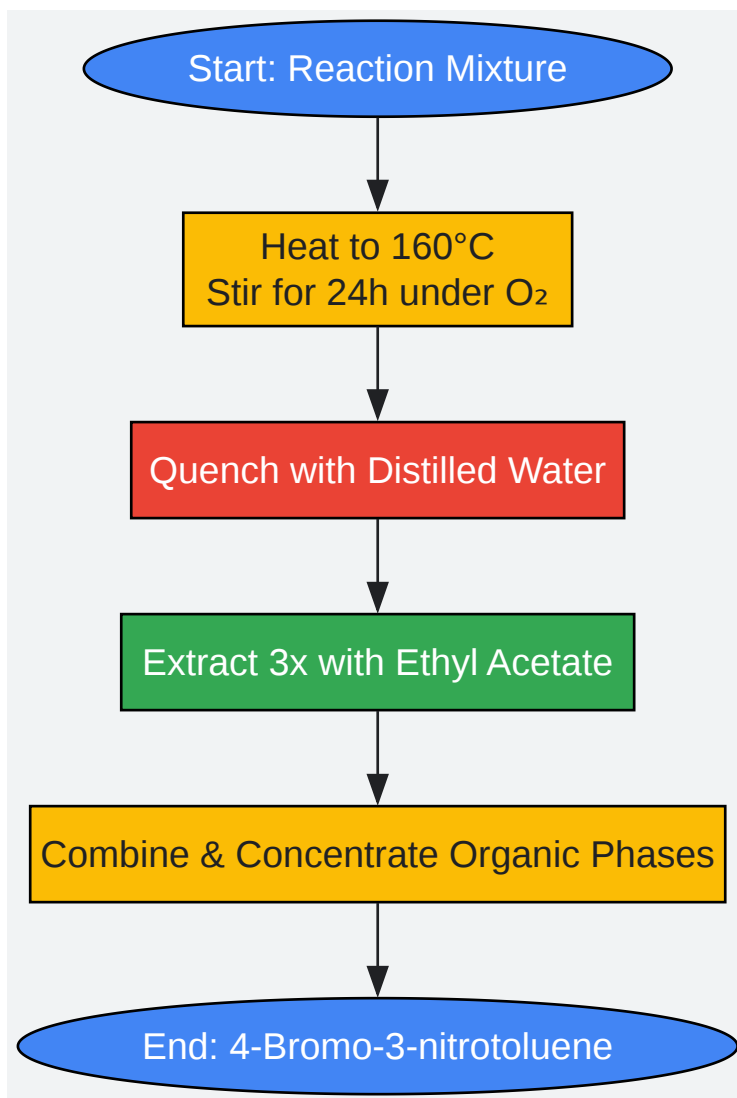
This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Bromo-3-nitrotoluene**, a key intermediate in modern organic synthesis. Its unique molecular architecture, featuring both a bromine atom and a nitro group on a toluene backbone, offers distinct reactive sites crucial for the development of complex molecules in the pharmaceutical and agricultural industries.^[1]

Chemical Structure and IUPAC Name

The formal IUPAC name for **4-Bromo-3-nitrotoluene** is 1-bromo-4-methyl-2-nitrobenzene.^[2]
^[3] The molecule consists of a benzene ring substituted with a bromine atom at position 4, a nitro group at position 3, and a methyl group at position 1.

Below is a two-dimensional representation of the chemical structure.





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References

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